

Application Notes and Protocols for Direct Violet 1 in Textile Printing

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Compound of Interest

Compound Name: Direct Violet 1

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These application notes provide a comprehensive overview of the techniques for applying C.I. **Direct Violet 1** (C.I. 22570) in textile printing, with a focus on cellulosic fibers such as cotton. The information is intended to serve as a foundational guide for research and development purposes. **Direct Violet 1** is a water-soluble anionic dye, also known as a substantive dye, due to its direct affinity for cellulosic materials.^[1] Fixation is achieved through non-covalent interactions, primarily hydrogen bonds and Van der Waals forces, between the dye molecules and the cellulose fibers.^{[1][2]}

Physicochemical Properties of C.I. Direct Violet 1

A summary of the key properties of C.I. **Direct Violet 1** is presented in the table below. Understanding these properties is crucial for optimizing the printing process.

Property	Value	Reference(s)
C.I. Name	Direct Violet 1	[3]
C.I. Number	22570	[3]
CAS Number	2586-60-9	[3][4]
Molecular Formula	C ₃₂ H ₂₂ N ₆ Na ₂ O ₈ S ₂	[3][4]
Molecular Weight	728.66 g/mol	[3][4]
Appearance	Reddish-brown to dark blue or black powder	[4][5]
Solubility	Soluble in water	[5]
Chemical Class	Double Azo	[3]

Experimental Protocols for Textile Printing

The following protocols describe a standard procedure for applying C.I. **Direct Violet 1** to cotton fabric using a screen-printing method.

Materials and Reagents

- C.I. **Direct Violet 1** dye powder
- Cotton fabric (pre-scoured and bleached)
- Thickener (e.g., Sodium Alginate or Starch-based)
- Urea (humectant)
- Alkali (e.g., Sodium Carbonate or Sodium Bicarbonate)
- Non-ionic soap
- Distilled water
- Laboratory balance, beakers, stirring rods, heating plate with magnetic stirrer

- Screen printing equipment (screen with desired design, squeegee)
- Steamer
- Washing and drying equipment

Preparation of the Printing Paste

A typical recipe for a direct dye printing paste is provided below. The exact amounts may need to be adjusted based on the desired color depth and the specific thickener used.

Component	Concentration (g/kg of paste)	Function	Reference(s)
C.I. Direct Violet 1	10 - 30	Colorant	[2]
Urea	50 - 150	Humectant, increases dye solubility	[6] [7] [8] [9]
Sodium Carbonate	10 - 20	Alkali, maintains pH for fixation	[2] [10]
Thickener (e.g., 6% Sodium Alginate)	500 - 600	Provides viscosity to the paste	[11]
Water	Balance to 1000g	Solvent	[2]

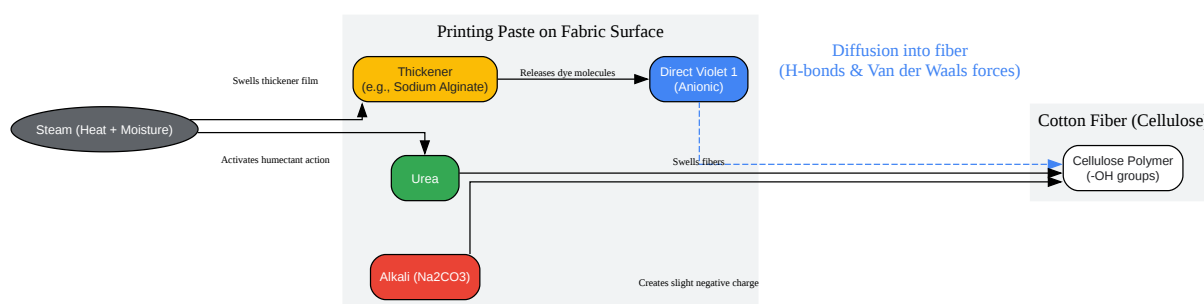
Procedure:

- **Thickener Preparation:** Prepare the thickener stock paste according to the manufacturer's instructions. For example, to prepare a 6% sodium alginate thickener, slowly sprinkle 60g of sodium alginate powder into 940g of cold water with constant stirring until a smooth, homogeneous paste is formed. Allow it to stand for several hours to ensure full hydration.[\[11\]](#)
[\[12\]](#)
- **Dye Solution Preparation:** In a separate beaker, dissolve the required amount of urea in warm water. Then, add the C.I. **Direct Violet 1** powder and stir until completely dissolved.

- Final Paste Mixing: Gradually add the dye solution and the sodium carbonate to the thickener stock paste with continuous stirring until a homogenous printing paste is obtained.

Printing and Fixation Workflow

The general workflow for applying **Direct Violet 1** to cotton fabric is as follows:



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